

Validating BAY-1436032 efficacy in patient-derived cell lines

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BAY-1436032

Cat. No.: B15617696

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References

- [1. Facebook \[cancer.gov\]](#)
- [2. Synergistic activity of IDH1 inhibitor BAY1436032 with azacitidine in IDH1 mutant acute myeloid leukemia | Haematologica \[haematologica.org\]](#)
- [3. aacrjournals.org \[aacrjournals.org\]](#)
- [4. axonmedchem.com \[axonmedchem.com\]](#)
- [5. Targeting Mutant IDH1 with BAY 1436032: A Promising Therapeutic Approach for Cancer \[synapse.patsnap.com\]](#)
- [6. medchemexpress.com \[medchemexpress.com\]](#)
- [7. Pan-mutant-IDH1 inhibitor BAY1436032 is highly effective against human IDH1 mutant acute myeloid leukemia in vivo - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. aacrjournals.org \[aacrjournals.org\]](#)
- [9. selleckchem.com \[selleckchem.com\]](#)
- [10. caymanchem.com \[caymanchem.com\]](#)

- [11. Bay 1436032 - Wikipedia \[en.wikipedia.org\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. Safety and efficacy of BAY1436032 in IDH1-mutant AML: phase I study results - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Pan-mutant-IDH1 inhibitor BAY1436032 is highly effective against human IDH1 mutant acute myeloid leukemia in vivo - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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